

Technical Support Center: 3,4-Dihydro-2H-pyran

Handling and Safety

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Compound of Interest

Compound Name: 3,4-Dihydro-2H-pyran

Cat. No.: B033191

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This guide provides essential safety information and troubleshooting for researchers, scientists, and drug development professionals working with **3,4-Dihydro-2H-pyran** (DHP).

Frequently Asked Questions (FAQs) and Troubleshooting Guides

Q1: What are the primary hazards associated with **3,4-Dihydro-2H-pyran**?

A1: **3,4-Dihydro-2H-pyran** is a highly flammable liquid and vapor.^{[1][2][3]} It can cause skin and serious eye irritation.^{[1][2][3][4]} Inhalation may lead to respiratory tract irritation, and ingestion can cause gastrointestinal issues.^[1] There is also a risk of it forming explosive peroxides.^[1]

Q2: I feel dizzy and have a headache while working with DHP. What should I do?

A2: Immediately move to an area with fresh air.^[1] These symptoms may indicate vapor inhalation. If you do not feel well, seek medical attention.^[4] Ensure you are working in a well-ventilated area, preferably a chemical fume hood.^{[1][3]} Review your experimental setup to ensure proper containment of vapors.

Q3: I've splashed a small amount of DHP on my gloves. Are they still safe to use?

A3: No. Immediately remove the contaminated gloves and wash your hands thoroughly with soap and water.^{[1][4]} Visually inspect your skin for any signs of irritation. Always use chemically

resistant gloves tested according to standards like EN 374.[4] Discard single-use gloves after contamination. For reusable gloves, clean them before removal and allow them to air out.[4]

Q4: I notice a white crystalline substance forming around the cap of my DHP container. What is this and what should I do?

A4: This could be the formation of explosive peroxides. DHP can form peroxides upon exposure to air, which can be dangerous.[1] Do not attempt to open the container if significant crystal formation is observed, as this can cause friction and lead to an explosion. The container should be handled with extreme caution. Contact your institution's environmental health and safety (EHS) office for guidance on safe disposal.

Q5: Can I store **3,4-Dihydro-2H-pyran** in a standard refrigerator?

A5: No. DHP should be stored in a cool, dry, and well-ventilated area designated for flammable liquids, away from heat, sparks, and open flames.[1][2] Standard refrigerators have ignition sources (e.g., light bulbs, thermostats) that can ignite flammable vapors. Use only explosion-proof refrigerators designed for storing flammable materials. The container should be kept tightly closed.[2][4]

Q6: What is the appropriate first aid response for eye contact with DHP?

A6: Immediately flush the eyes with plenty of clean, fresh water for at least 15 minutes, holding the eyelids apart.[1][4] If contact lenses are present, remove them if it is easy to do so.[4] Seek immediate medical attention.[1] Facilities should be equipped with an eyewash station.[1]

Q7: What type of fire extinguisher should be used for a fire involving DHP?

A7: For small fires, use a dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam extinguisher.[1][5] For larger fires, use a water spray, fog, or alcohol-resistant foam.[1] Do not use a direct stream of water as it may spread the fire.[1][2]

Quantitative Data Summary

Property	Value
Flash Point	-17.78 °C (0 °F)[1]
Autoignition Temperature	240 °C (464 °F)[1]
Molecular Weight	84.12 g/mol [2]
Density	0.922 g/mL at 25 °C
Boiling Point	86 °C
Melting Point	-70 °C
Vapor Density	2.9 (vs air)
Explosive Limits	Lower: 1.1% Upper: 13.8%[2]

Experimental Protocols

Protocol 1: Safe Transfer of 3,4-Dihydro-2H-pyran

Objective: To safely transfer DHP from a storage container to a reaction vessel, minimizing the risk of ignition and exposure.

Materials:

- 3,4-Dihydro-2H-pyran
- Chemically resistant gloves (e.g., nitrile, neoprene)
- Safety goggles or face shield
- Flame-resistant lab coat
- Grounded and bonded containers and receiving equipment
- Non-sparking tools
- Chemical fume hood

Procedure:

- Ensure the chemical fume hood is functioning correctly.
- Don appropriate Personal Protective Equipment (PPE), including gloves, safety goggles, and a lab coat.
- Place both the source container and the receiving vessel inside the fume hood.
- To prevent the buildup of static electricity, which can ignite flammable vapors, ground and bond the source container and the receiving equipment.[\[2\]](#)[\[4\]](#)
- Use only non-sparking tools for opening and closing containers.[\[2\]](#)[\[4\]](#)
- Slowly and carefully pour the required amount of DHP into the receiving vessel. Avoid splashing.
- Securely close both containers immediately after the transfer.
- Wipe up any minor drips with an absorbent, non-combustible material and dispose of it as hazardous waste.
- Wash hands thoroughly after handling.[\[4\]](#)

Protocol 2: Handling a Small Spill of **3,4-Dihydro-2H-pyran**

Objective: To safely clean up a small spill of DHP (less than 100 mL) in a laboratory setting.

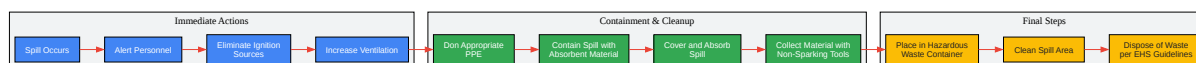
Materials:

- Spill kit containing inert absorbent material (e.g., vermiculite, sand, or earth)[\[1\]](#)
- Non-sparking tools (e.g., plastic scoop)[\[1\]](#)
- Sealable container for hazardous waste
- Appropriate PPE (respirator with organic vapor cartridges, chemical-resistant gloves, safety goggles, lab coat)

Procedure:

- Alert personnel in the immediate area of the spill.
- If it is safe to do so, eliminate all sources of ignition (e.g., turn off hot plates, unplug electrical equipment).[1][2]
- Increase ventilation in the area, if possible, without spreading the vapors to other labs.
- Wearing appropriate PPE, contain the spill by surrounding it with an inert absorbent material.
- Cover the spill with the absorbent material.[1]
- Using non-sparking tools, carefully scoop the absorbed material into a labeled, sealable container for hazardous waste.[1]
- Clean the spill area with a suitable solvent (e.g., isopropanol), followed by soap and water.
- Place all contaminated materials, including gloves and cleaning supplies, into the hazardous waste container.
- Arrange for the disposal of the hazardous waste according to your institution's guidelines.

Visual Workflow



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Caption: Workflow for handling a small chemical spill.

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